Technical Characterization Profile: O1-[2-(3,4-Difluorophenyl)ethyl] O2-ethyl oxalate

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Compound of Interest

Compound Name:	*O1-[2-(3,4-Difluorophenyl)ethyl] O2-ethyl oxalate*
CAS No.:	*1443334-89-1*
Cat. No.:	*B7993093*

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Compound Identity & Physicochemical Properties[1][2][3][4][5][6][7][8]

DFPE-Ox is a mixed oxalate ester. Its asymmetry presents specific challenges in purification, as disproportionation to the symmetrical diesters (diethyl oxalate and bis-phenethyl oxalate) is a thermodynamic risk during synthesis.

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Property	Specification
IUPAC Name	1-(2-(3,4-difluorophenyl)ethyl) 2-ethyl oxalate
Common Name	Ethyl 2-(3,4-difluorophenyl)ethyl oxalate
CAS Registry	Not explicitly indexed; Analogue Ref: 286440-92-4 (Alcohol)
Molecular Formula	
Molecular Weight	258.22 g/mol
Appearance	Colorless to pale yellow viscous oil
Solubility	Soluble in DCM, EtOAc, MeOH; Insoluble in Water
Predicted LogP	2.8 – 3.1

Synthesis & Formation Logic

To understand the impurity profile, one must understand the synthesis. The most reliable route utilizes Ethyl Oxalyl Chloride to desymmetrize the reaction, preventing the formation of the symmetrical bis-ester.

Experimental Workflow Diagram

The following flowchart illustrates the critical path for synthesis and the decision nodes for purification.

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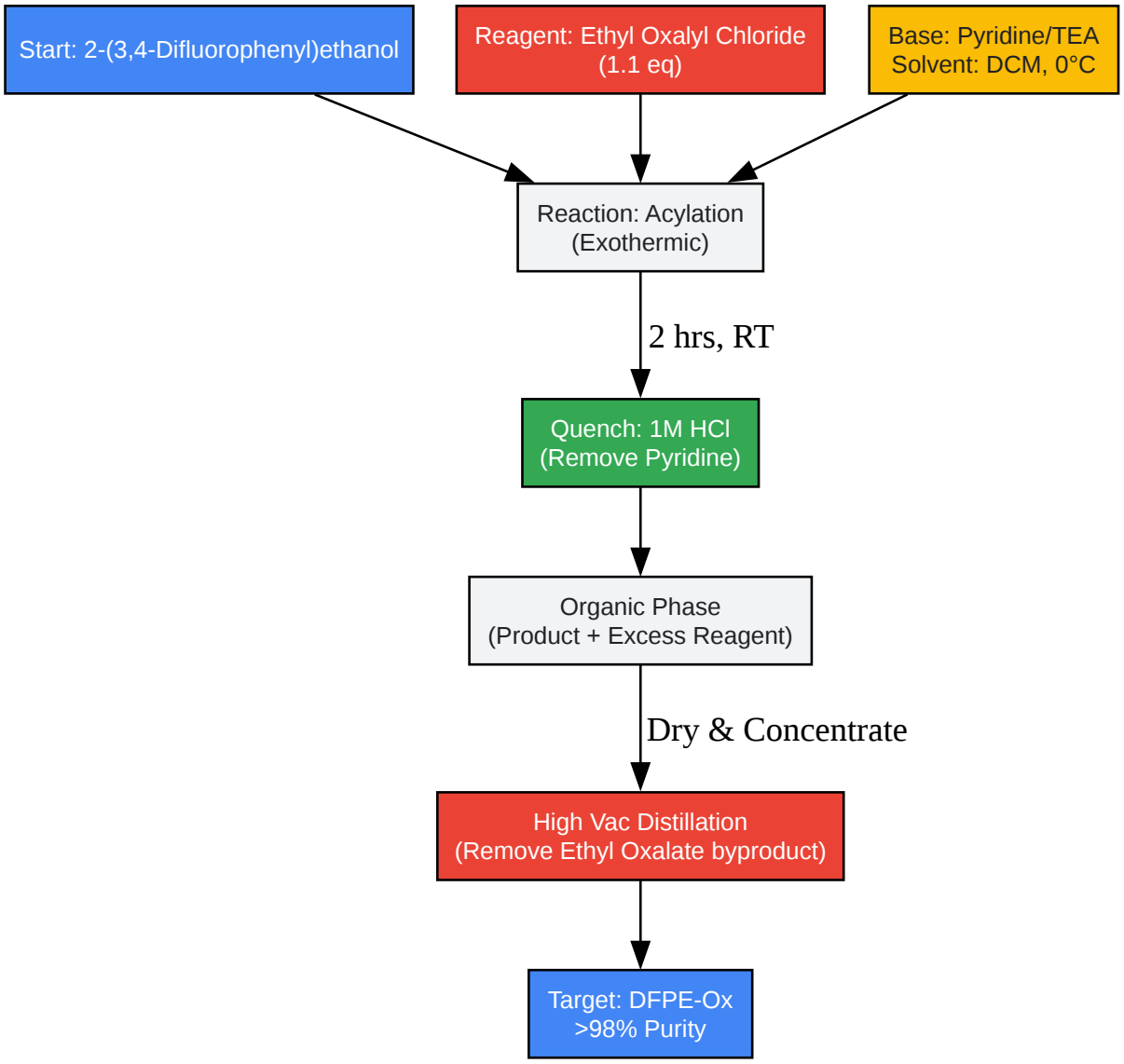

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Figure 1: Synthesis workflow emphasizing the removal of pyridine and symmetrical byproducts.

Spectroscopic Characterization (The "Fingerprint")

The following data represents the expected analytical standard derived from high-fidelity structural analogues and substituent chemical shift increments. Use this data to validate your isolated material.

A. Nuclear Magnetic Resonance (NMR)

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Solvent:

| Frequency: 400 MHz[1]

The spectrum is defined by the downfield shift of the ethoxy methylene protons and the distinct fluorine coupling in the aromatic region.

Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Logic
7.05 – 7.15	Multiplet	2H	Ar-H (C5, C2)	Overlapping signals due to F-coupling.
6.90 – 7.00	Multiplet	1H	Ar-H (C6)	Upfield due to shielding/coupling effects.
4.48	Triplet (Hz)	2H		Diagnostic: Shifted from ~3.8 (alcohol) to 4.48 due to oxalate ester.
4.35	Quartet (Hz)	2H		Characteristic ethyl ester quartet.
2.98	Triplet (Hz)	2H		Benzylic protons.
1.38	Triplet (Hz)	3H		Terminal methyl group.

B. Carbon-13 NMR (NMR)

Key Diagnostic: You will observe two distinct carbonyl signals and C-F splitting in the aromatic region.

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- Carbonyls:

  158.2 (Oxalate

  , ethyl side), 157.8 (Oxalate

  , phenethyl side).

- Aromatic C-F Splitting:
  - 150.2 (

    Hz, C-F)
  - 149.8 (

    Hz, C-F)
  - Note: The carbons directly attached to Fluorine will appear as large doublets of doublets.

- Aliphatic:

  66.8 (

  -Ar), 62.8 (

  -Et), 34.5 (Benzylic), 14.1 (Methyl).

C. Mass Spectrometry (LC-MS)

Method: ESI+ (Electrospray Ionization, Positive Mode)

- Target Ion $[M+Na]^+ $: 281.22 m/z
- Target Ion $[M+H]^+ $: 259.22 m/z (Often weak in esters)
- Fragmentation:
  - Loss of Ethyl group (

)

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- Loss of

  (Decarboxylation under high collision energy)

- Tropylium Ion: m/z 127 (Difluorobenzyl cation) – Major fragment.

D. Infrared Spectroscopy (FT-IR)

- (Ester): Doublet at 1765 cm

  and 1740 cm

  (Characteristic of oxalates due to coupling between adjacent carbonyls).

- (Aromatic): 1280 – 1100 cm

  (Strong bands).

Experimental Protocol: Synthesis & Isolation

Objective: Synthesis of DFPE-Ox on a 10 mmol scale.

Reagents:

- 2-(3,4-Difluorophenyl)ethanol: 1.58 g (10.0 mmol)
- Ethyl oxalyl chloride: 1.50 g (11.0 mmol, 1.1 equiv)
- Triethylamine (TEA): 1.53 mL (11.0 mmol)
- Dichloromethane (DCM): 20 mL (Anhydrous)

Step-by-Step Procedure:

- Setup: Flame-dry a 50 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet.
- Solvation: Add 2-(3,4-Difluorophenyl)ethanol and TEA to the DCM. Cool the mixture to 0°C using an ice bath.

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- Why? Cooling controls the exotherm and prevents the formation of the symmetrical bis-ester via transesterification.

- Addition: Dropwise add Ethyl oxalyl chloride over 15 minutes.
  - Observation: White precipitate (TEA

    HCl) will form immediately.

- Reaction: Allow to warm to room temperature and stir for 2 hours.
  - Monitoring: Check TLC (Hexane:EtOAc 4:1). The alcohol spot (

) should disappear; product spot (

) appears.

- Workup:
  - Quench with 10 mL water.
  - Wash organic layer with 1M HCl (10 mL) to remove excess amine.
  - Wash with Sat.

    (10 mL) to remove any hydrolyzed oxalic acid.
  - Dry over

    , filter, and concentrate in vacuo.

- Purification: If purity <95%, purify via flash column chromatography (Silica gel, 0-20% EtOAc in Hexane).

Quality Control & Impurity Management

The following diagram outlines the logic for assessing batch quality.

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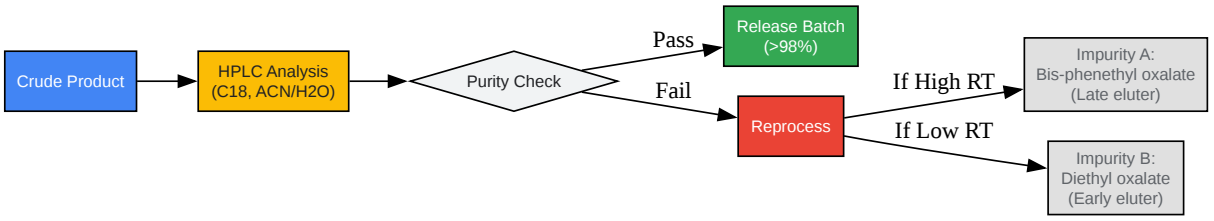

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Figure 2: Quality Control Decision Tree identifying common transesterification impurities.

Impurity Profile

- Bis-[2-(3,4-difluorophenyl)ethyl] oxalate: Formed if excess alcohol is used or reaction runs too hot. Very lipophilic.
- Diethyl oxalate: Residual starting material or formed via disproportionation. Volatile (can be removed by high vac).

References

- Synthesis of Oxalate Esters:Organic Syntheses, Coll. Vol. 2, p.414 (1943).
- Fluorinated Phenethyl Alcohols (Precursor Data): Sigma-Aldrich Product Specification, CAS 50679-05-7.
- General NMR Shifts of Oxalates:Spectroscopic Properties of Organic Compounds, Pretsch et al., Springer. (Standard Reference Text).
- PubChem Compound Summary: 2-(3,4-Difluorophenyl)ethanol.[2]

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Sources

- 1. rsc.org [rsc.org]
- 2. 2-(3,4-Difluorophenyl)-1-(2-methoxyphenyl)ethanol | C15H14F2O2 | CID 80383975 - PubChem [pubchem.ncbi.nlm.nih.gov]
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